

physical properties of 1,3-dioxane: boiling point, melting point, density

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,3-Dioxane

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An In-depth Technical Guide to the Physical Properties of 1,3-Dioxane

This guide provides a comprehensive overview of the core physical properties of **1,3-dioxane**, a heterocyclic organic compound of significant interest to researchers, scientists, and professionals in drug development. The document outlines its boiling point, melting point, and density, supported by available data and general experimental methodologies.

Core Physical Properties

1,3-Dioxane is a colorless liquid at room temperature.^{[1][2]} Its fundamental physical characteristics are crucial for its handling, application in synthesis, and for computational modeling.

Quantitative Data Summary

The physical properties of **1,3-dioxane** are summarized in the table below, with data compiled from various chemical data sources.

Physical Property	Value	Conditions	Source(s)
Boiling Point	105-106 °C	at 760 mmHg (lit.)	[3][4]
105 °C	at 755 mmHg	[1]	
103 °C	Standard State	[2]	
Melting Point	-45 °C	(lit.)	[3][4][5]
-42 °C	[2][6]		
-44 °F (-42.2 °C)	[1]		
Density	1.032 g/mL	at 25 °C (lit.)	[3][4][5]
1.034 g/mL	[6]		
1.0342	at 20 °C	[1]	

Experimental Protocols

While specific experimental protocols for the determination of the physical properties of **1,3-dioxane** are not detailed in the provided search results, general and widely accepted methodologies for organic compounds are applicable.

3.1. Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[7][8] For a substance like **1,3-dioxane**, this can be determined using several methods:

- **Simple Distillation:** This method involves heating the liquid in a distillation apparatus and recording the temperature at which the vapor and liquid are in equilibrium.[7] The thermometer bulb should be positioned in the vapor phase, just below the side arm of the distillation flask, to ensure an accurate reading of the boiling point.[9]
- **Capillary Method (Thiele Tube):** This micro-method is suitable for small sample quantities. A small amount of the liquid is placed in a fusion tube, and a capillary tube, sealed at one end, is inverted into the liquid. The apparatus is heated, and the temperature at which a steady

stream of bubbles emerges from the capillary, and the temperature at which the liquid re-enters the capillary upon cooling, are recorded. The boiling point is the average of these two temperatures.[7][8][9]

3.2. Determination of Melting Point

The melting point of a solid is the temperature at which it changes state from solid to liquid. For **1,3-dioxane**, which is a liquid at room temperature, this determination would require cooling the substance until it solidifies.

- **Capillary Method:** A small, powdered sample of the solidified **1,3-dioxane** would be packed into a capillary tube.[10][11] The tube is then heated in a melting point apparatus, and the temperature range from the first appearance of liquid to the complete liquefaction of the solid is recorded as the melting point range.[10] A sharp melting point range is indicative of a pure compound.[10]

3.3. Determination of Density

Density is the mass of a substance per unit volume.[12]

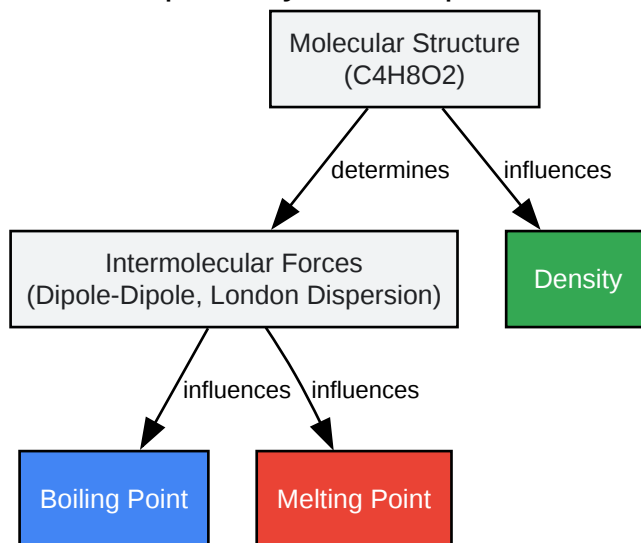
- **Pycnometer Method:** A pycnometer, a flask with a specific, accurately known volume, is weighed empty, then filled with the liquid, and weighed again. The density is calculated by dividing the mass of the liquid by the volume of the pycnometer.
- **Hydrometer Method:** A hydrometer is an instrument that is floated in the liquid. The density is read directly from the calibrated scale on the stem of the hydrometer at the point where the surface of the liquid meets the stem.
- **Mass and Volume Measurement:** For a given volume of **1,3-dioxane**, its mass can be determined using a balance. The density is then calculated by dividing the mass by the volume.[12] The accuracy of this method depends on the precision of the volume and mass measurements.

Logical Relationships of Physical Properties

The physical properties of a substance are interconnected and are influenced by its molecular structure and intermolecular forces. The following diagram illustrates the logical relationship

between the key physical properties of **1,3-dioxane**.

Logical Relationship of Physical Properties of 1,3-Dioxane



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- To cite this document: BenchChem. [physical properties of 1,3-dioxane: boiling point, melting point, density]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1201747#physical-properties-of-1-3-dioxane-boiling-point-melting-point-density]

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